Solid-State Characterization and Structural Analysis of 4-Acetyl-2-methylbenzonitrile

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Compound of Interest

Compound Name:	*4-Acetyl-2-methylbenzonitrile*
CAS No.:	*1138444-80-0*
Cat. No.:	*B1387021*

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Executive Summary

In the high-stakes landscape of process chemistry, **4-Acetyl-2-methylbenzonitrile** (CAS 1138444-80-0) is not merely a chemical building block; it is a critical quality attribute (CQA) determinant in the synthesis of Vonoprazan fumarate, a potassium-competitive acid blocker (P-CAB).

This guide provides a rigorous framework for the solid-state characterization of this intermediate. Unlike standard datasheets, this document focuses on the causality between crystallization conditions and structural integrity, offering a self-validating protocol for researchers to determine the crystal structure, identify polymorphs, and ensure downstream reaction efficiency.

Molecular Context & Significance[1]

The structural rigidity of **4-Acetyl-2-methylbenzonitrile** arises from the ortho-methyl substitution relative to the cyano group, creating a steric lock that influences crystal packing.

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- Role in Drug Development: It serves as the scaffold for the 1,3,5-trisubstituted pyrrole ring in Vonoprazan.
- Process Criticality: Impurities in this intermediate (e.g., the hydrolyzed amide or acid) co-crystallize, altering the melting point and solubility profile.
- Structural Motifs: The molecule possesses two strong hydrogen bond acceptors (C≡N and C=O) and weak aromatic C-H donors, leading to a high probability of polymorphism.

Experimental Protocols

Synthesis & Purification Workflow

Rationale: High-quality single crystals require >99.5% chemical purity. The following protocol minimizes regioisomers that disrupt the lattice.

Reaction: Palladium-catalyzed cyanation of 4-bromo-3-methylacetophenone.

- Reagents: 4-bromo-3-methylacetophenone (1.0 eq), $Zn(CN)_2$ (0.6 eq), $Pd(PPh_3)_4$ (5 mol%), DMF (anhydrous).
- Procedure:
  - Degas DMF with N_2 for 30 minutes (Critical: O_2 poisons the Pd catalyst).
  - Heat to 80°C for 4-6 hours. Monitor by HPLC.
  - Quench: Cool to RT, dilute with EtOAc, and wash with 1M NH_4OH (to sequester Zn/Pd salts).
- Purification: Silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes).

Crystallization for X-Ray Diffraction (SC-XRD)

Rationale: Rapid precipitation yields powders. Slow supersaturation control is required for single crystals suitable for diffraction.

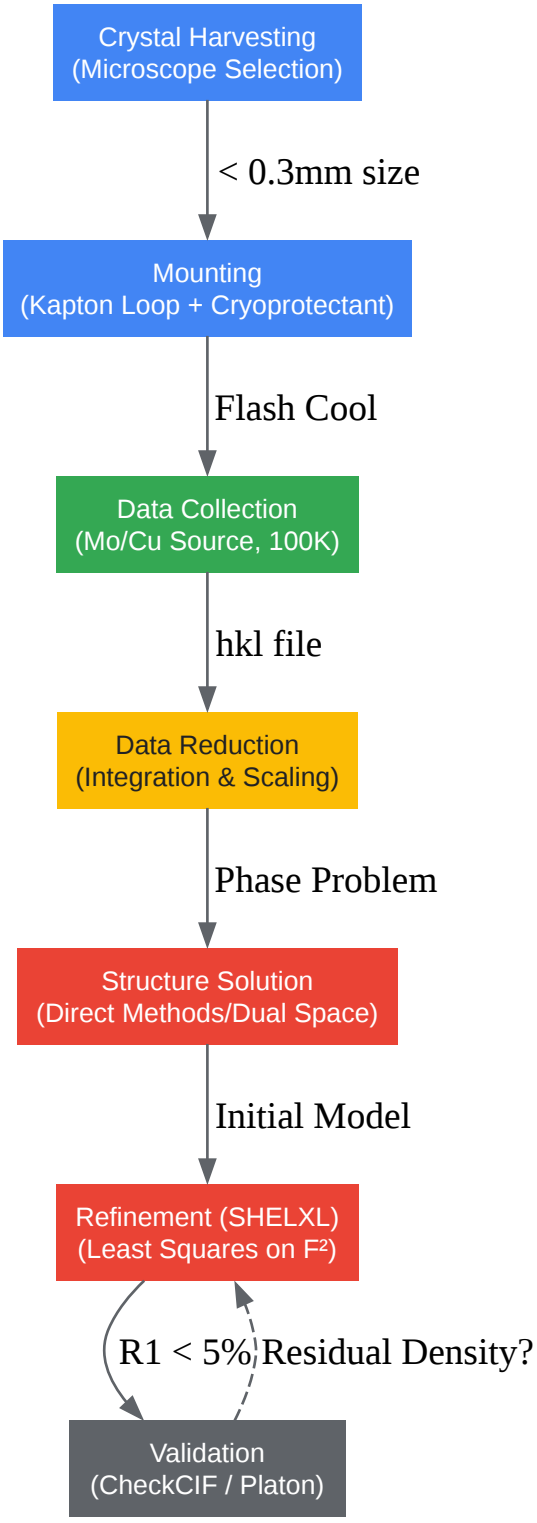
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Method	Solvent System	Conditions	Outcome
Slow Evaporation	Ethyl Acetate / n-Heptane (1:1)	RT, loosely capped vial	Prismatic crystals (stable form)
Vapor Diffusion	DCM (inner) / Pentane (outer)	Closed chamber, 4°C	High-quality blocks, minimized thermal defects
Cooling	Ethanol / Water (80:20)	60°C 4°C (0.1°C/min)	Needles (potential metastable polymorph)

Structural Characterization Workflow

The following Graphviz diagram outlines the logical flow for solving the crystal structure, from harvesting to refinement.

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Figure 1: Decision tree for Single Crystal X-Ray Diffraction (SC-XRD) structure determination.

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Structural Motifs & Intermolecular Interactions

Based on the functional groups of **4-Acetyl-2-methylbenzonitrile**, the crystal packing is governed by specific electrostatic interactions.

Predicted Interaction Network

- Primary Interaction (Chain Formation): The Acetyl oxygen (

) acts as a hard acceptor for the aromatic protons of neighboring rings (

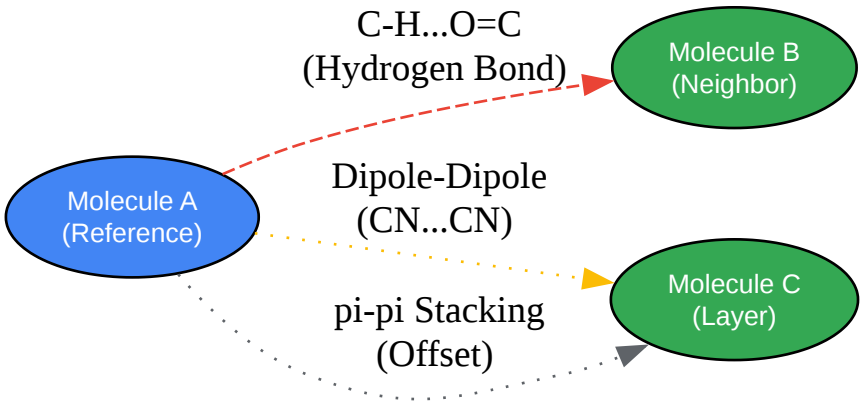
  ), likely forming 1D chains.

- Secondary Interaction (Layering): The Cyano group (

) has a strong dipole moment (~3.9 D). Anti-parallel dipole alignment is expected to stabilize the stacking of layers.

- Steric Influence: The 2-methyl group forces the acetyl group to rotate slightly out of the phenyl plane, disrupting perfect

  stacking and potentially increasing solubility compared to the non-methylated analog.



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Figure 2: Predicted intermolecular interaction map governing the crystal lattice stability.

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Data Presentation: Physicochemical & Crystallographic Parameters

The following table summarizes the parameters that must be verified during characterization.

Parameter	Expected Value / Range	Method of Verification
Molecular Formula		Mass Spectrometry (HRMS)
Molecular Weight	159.19 g/mol	Calculation
Melting Point	55 - 60 °C (Experimental)*	DSC (5°C/min)
Crystal System	Monoclinic or Triclinic (Predicted)	SC-XRD (Indexing)
Space Group	or (Common for achiral organics)	SC-XRD (Systematic Absences)
Density (Calc)	~1.15 - 1.25 g/cm³	SC-XRD
Z (Formula Units)	4 (Typical for)	SC-XRD

*Note: Literature values vary significantly due to confusion with acid derivatives. Experimental verification via DSC is mandatory.

Implications for Drug Development[2]

Polymorphism Screening

Because **4-Acetyl-2-methylbenzonitrile** contains rotatable bonds (acetyl group) and directional H-bond acceptors, it is prone to conformation polymorphism.

- Actionable Insight: Conduct solvent-mediated slurry experiments in polar (MeOH) vs. non-polar (Hexane) solvents to ensure the thermodynamically stable form is isolated before scale-up. Metastable forms may cause caking during storage.

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Impurity Rejection

The crystal lattice is highly specific.

- Process Control: If the lattice parameters (unit cell volume) expand >2%, it indicates the incorporation of the "des-methyl" impurity or the hydrolyzed amide. SC-XRD serves as the ultimate purity check, superior to HPLC for detecting isomorphic impurities.

References

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